

# Propranolol Glycol-d5: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Propranolol glycol-d5*

Cat. No.: *B12418899*

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This document provides an in-depth technical overview of the safety and handling considerations for **Propranolol glycol-d5**. Given the limited direct data on the deuterated glycol metabolite, this guide synthesizes information from its parent compound, propranolol, and general principles for handling deuterated substances. All personnel handling this compound should be adequately trained in laboratory safety and chemical handling procedures.

## Introduction

Propranolol is a non-selective beta-adrenergic receptor antagonist widely used in the treatment of cardiovascular diseases. Its metabolism is extensive, with one of the metabolites being propranolol glycol. **Propranolol glycol-d5** is a deuterated analog of this metabolite, valuable in metabolic studies, pharmacokinetic research, and as an internal standard in analytical methods. The deuterium labeling provides a distinct mass spectrometric signature, allowing for precise quantification and differentiation from the endogenous, non-labeled compound. While specific safety data for **Propranolol glycol-d5** is scarce, a conservative approach based on the toxicological profile of propranolol and the GHS classification of propranolol glycol is essential.

## Physical and Chemical Properties

Quantitative data for **Propranolol glycol-d5** is not readily available. The following table summarizes the known properties of propranolol and its metabolite, propranolol glycol. These values should be considered as approximations for the deuterated analog.

Property	Propranolol	Propranolol Glycol
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>2</sub>	C <sub>13</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	259.34 g/mol	218.25 g/mol
CAS Number	525-66-6	36112-95-5
Appearance	White crystalline powder	Data not available
Solubility	Soluble in water	Data not available
Melting Point	163-165 °C	Data not available

## Safety and Handling

The handling of **Propranolol glycol-d5** requires adherence to standard laboratory safety protocols. The following guidelines are based on the safety data for propranolol hydrochloride and general best practices for handling deuterated and potentially hazardous compounds.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Given that propranolol glycol is classified as toxic in contact with skin, ensure gloves are inspected before use and changed frequently.<sup>[1]</sup>
- **Body Protection:** A laboratory coat should be worn. For operations with a higher risk of exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** If handling the compound as a powder or if aerosolization is possible, a NIOSH-approved respirator is recommended.

## Engineering Controls

- Work with **Propranolol glycol-d5** should be conducted in a well-ventilated laboratory.
- A chemical fume hood is recommended for all weighing and solution preparation steps to minimize inhalation exposure.

## Storage

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

## Spills and Waste Disposal

- In case of a spill, avoid generating dust. Moisten the spilled material with a suitable solvent and carefully collect it into a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

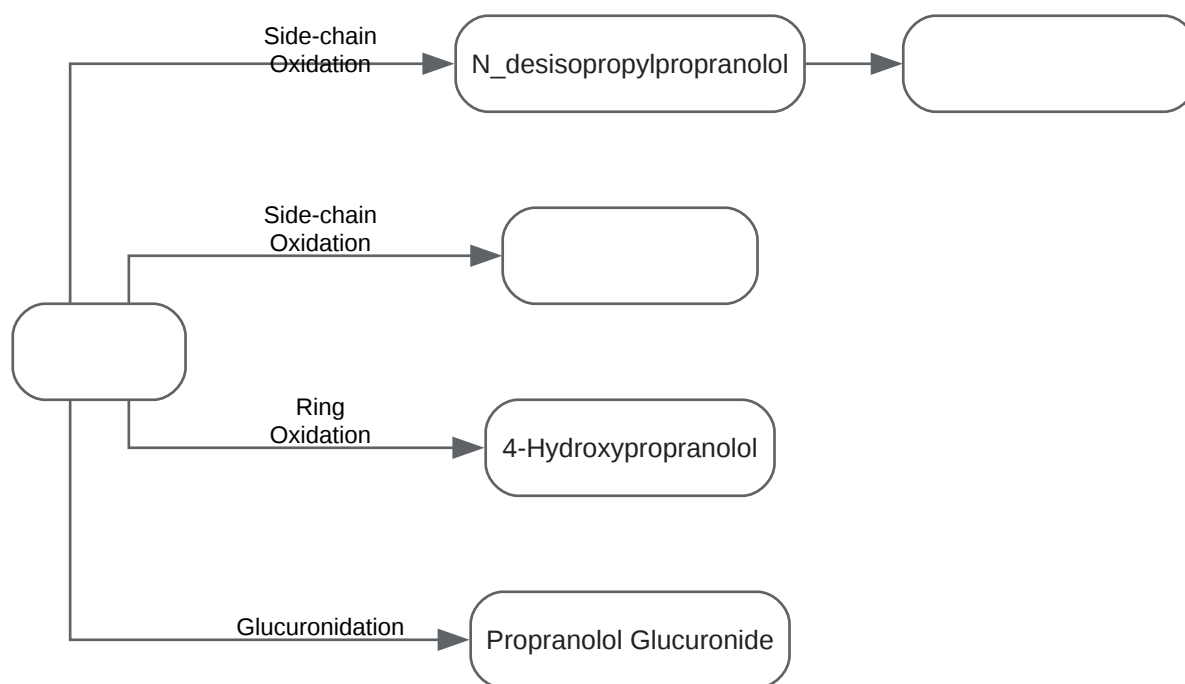
## Toxicological Information

While specific toxicological data for **Propranolol glycol-d5** is unavailable, the information for propranolol and the GHS classification for propranolol glycol provide a basis for risk assessment. Propranolol overdose can lead to severe cardiovascular and central nervous system effects.<sup>[2]</sup>

Substance	GHS Classification	LD50 Data
Propranolol	Harmful if swallowed.	Oral (rat): 466 mg/kg <sup>[3]</sup> <sup>[4]</sup> Oral (mouse): 320 mg/kg <sup>[3]</sup> <sup>[5]</sup>
Propranolol Glycol	Acute Toxicity, Dermal: Category 3 (Toxic in contact with skin) <sup>[1]</sup> <sup>[6]</sup>	Data not available

## Metabolism of Propranolol

Propranolol undergoes extensive hepatic metabolism through several pathways, including ring oxidation, side-chain oxidation, and glucuronidation. Propranolol glycol is a product of the side-chain oxidation pathway. The major metabolic routes are illustrated in the diagram below.



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Metabolic pathways of Propranolol.

## Experimental Protocols

### General Handling of Deuterated Compounds

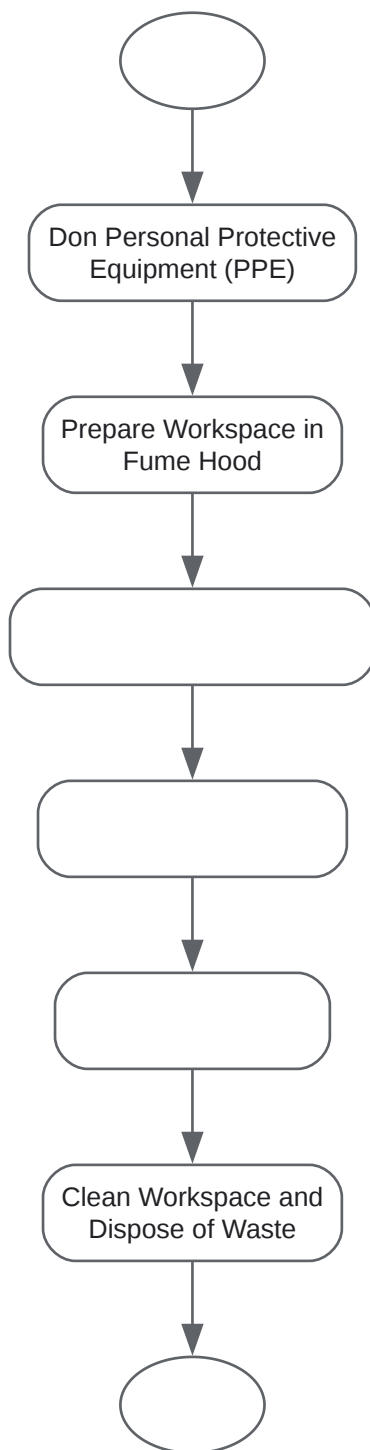
Deuterated compounds are susceptible to hydrogen-deuterium (H-D) exchange, which can compromise their isotopic purity. To maintain the integrity of **Propranolol glycol-d5**, the following precautions should be taken:

- Minimize exposure to moisture: Handle the compound in a dry atmosphere, such as a glove box or under an inert gas (e.g., argon or nitrogen).
- Use dry equipment: All glassware and utensils should be thoroughly dried before use.
- Use deuterated solvents: When preparing solutions, use appropriate deuterated solvents to prevent H-D exchange.

- Storage: Store in a desiccator to protect from atmospheric moisture.

## General Experimental Workflow

The following diagram illustrates a general workflow for handling **Propranolol glycol-d5** in a research setting.



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General workflow for handling **Propranolol glycol-d5**.

## Conclusion

**Propranolol glycol-d5** is a valuable tool for researchers. While specific safety and toxicity data are limited, a thorough understanding of the properties of the parent compound, propranolol, and its metabolite, propranolol glycol, allows for a robust safety assessment. Adherence to the handling, storage, and personal protective equipment guidelines outlined in this document is crucial to ensure the safety of laboratory personnel and the integrity of the research data.

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## References

- 1. Propranolol glycol | C13H14O3 | CID 37369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Patient safety spotlight: the under-recognised risk of toxicity of propranolol in overdose | General Pharmaceutical Council [pharmacyregulation.org]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Page loading... [wap.guidechem.com]
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